

Molecular weight and density of 1-bromo-4-isopropylbenzene

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Compound of Interest

Compound Name: 1-Bromo-4-isopropylbenzene

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An In-depth Technical Guide to the Physicochemical Properties of 1-Bromo-4-isopropylbenzene

Abstract: This technical guide provides a comprehensive examination of **1-bromo-4-isopropylbenzene** (4-bromocumene), a key aromatic halogenated hydrocarbon. We will delve into its fundamental physicochemical properties, with a specific focus on its molecular weight and density. This document is intended for researchers, scientists, and drug development professionals, offering not only core data but also the experimental context and synthetic utility of this versatile chemical intermediate. The guide includes a detailed, field-proven protocol for density determination and discusses the compound's significance as a building block in modern organic synthesis.

Introduction to 1-Bromo-4-isopropylbenzene

1-Bromo-4-isopropylbenzene, also known by its common synonym 4-bromocumene, is an organic compound characterized by a benzene ring substituted with a bromine atom and an isopropyl group at the para position.^[1] As a colorless to pale yellow liquid, it serves as a crucial intermediate and building block in the synthesis of more complex molecules across various industries, most notably in the development of pharmaceuticals and agrochemicals.^{[1][2]}

The strategic placement of the bromine atom makes it an excellent substrate for a variety of cross-coupling reactions, while the isopropyl group influences the molecule's steric and electronic properties.^[3] A precise understanding of its physical properties, such as molecular weight and density, is paramount for accurate stoichiometric calculations in synthesis, for

process modeling in chemical engineering, and for ensuring safety and proper handling in a laboratory setting.

Core Physicochemical Properties

The fundamental properties of **1-bromo-4-isopropylbenzene** are summarized below. These values are critical for any researcher planning to utilize this compound in synthetic applications.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ Br	[4][5]
Molecular Weight	199.09 g/mol	[4][5][6]
Density	1.315 g/cm ³ (at 20°C)	[7][8]
CAS Number	586-61-8	[4][5][6]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	219 °C	[7]
Flash Point	>100 °C (>212 °F)	[7][9]
Solubility	Insoluble in water; moderately soluble in organic solvents	[1][8]
Synonyms	4-Bromocumene, p-Bromocumene, 4-Isopropylbromobenzene	[4][6][10]

Molecular Weight: The Foundation of Stoichiometry

The molecular weight of **1-bromo-4-isopropylbenzene** is a calculated value derived from its molecular formula, C₉H₁₁Br. It is determined by summing the atomic weights of its constituent atoms: nine carbon atoms, eleven hydrogen atoms, and one bromine atom. This value of 199.09 g/mol is fundamental for all stoichiometric calculations, ensuring that reactants are combined in the correct molar ratios to achieve desired reaction outcomes and yields.[4][6][11]

Density: A Critical Parameter for Process and Handling

The density of a liquid reagent is essential for converting a known volume to a mass, and vice-versa, which is a common requirement in a laboratory setting where liquids are often measured by volume. The accepted density for **1-bromo-4-isopropylbenzene** is approximately 1.315 g/cm³ at 20°C.^{[7][8]} It is crucial to note that density is temperature-dependent; therefore, precise measurements must be conducted at a controlled, specified temperature.

Experimental Protocol for Density Determination

The following protocol outlines a robust and self-validating method for the precise determination of the density of **1-bromo-4-isopropylbenzene** using a pycnometer.

Causality and Rationale: The choice of a pycnometer is based on its design, which allows for the precise measurement of a fixed volume of liquid, thereby minimizing volumetric errors. The protocol's emphasis on cleanliness, temperature equilibrium, and replicate measurements ensures the accuracy and trustworthiness of the final result.

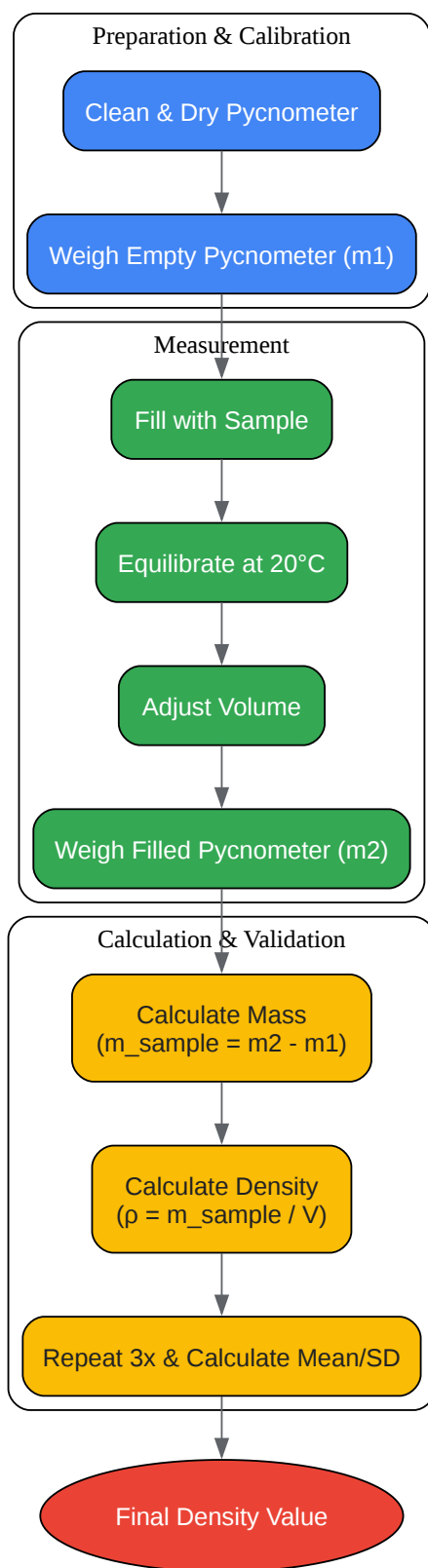
Methodology:

- Preparation and Calibration:
 - Thoroughly clean a pycnometer of known volume (e.g., 10 mL) with a suitable solvent (e.g., acetone), followed by distilled water. Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.
 - Expertise & Experience: The drying and cooling step is critical to remove any residual solvent or moisture, which would add mass and lead to an erroneously low density calculation.
 - Calibrate the pycnometer's volume by filling it with deionized, degassed water of a known temperature and density.
- Measurement Procedure:

- Weigh the clean, dry, and empty pycnometer on an analytical balance to at least four decimal places. Record this mass as m_1 .
- Fill the pycnometer with **1-bromo-4-isopropylbenzene**, ensuring the liquid is free of air bubbles.
- Submerge the filled pycnometer in a constant-temperature water bath set to 20.0 °C (± 0.1 °C). Allow it to equilibrate for at least 20 minutes.
- Expertise & Experience: Temperature equilibration is the most critical variable. The volume of the liquid will expand or contract with temperature changes, directly impacting the density calculation. A constant-temperature bath is non-negotiable for high-accuracy work.
- After equilibration, carefully adjust the liquid level to the pycnometer's calibration mark, removing any excess liquid from the exterior.
- Reweigh the filled pycnometer. Record this mass as m_2 .
- Calculation and Validation:
 - Calculate the mass of the sample: $m_{\text{sample}} = m_2 - m_1$.
 - Calculate the density (ρ) using the formula: $\rho = m_{\text{sample}} / V$, where V is the calibrated volume of the pycnometer.
 - Trustworthiness: Repeat the entire procedure (steps 2 and 3) at least three times. The results should be within a narrow range. Calculate the mean density and the standard deviation to validate the precision of the measurements.

Workflow for Density Determination

The following diagram illustrates the logical flow of the experimental protocol for determining the density of **1-bromo-4-isopropylbenzene**.



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